

# A Comparative Analysis of Tris(tribromophenyl) cyanurate (tBPC) and Other Brominated Flame Retardants

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## Compound of Interest

Compound Name: *tBPC*

Cat. No.: *B155813*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of Tris(tribromophenyl) cyanurate (**tBPC**), a brominated flame retardant (BFR), against other commonly used BFRs such as Tetrabromobisphenol A (TBBPA), Hexabromocyclododecane (HBCD), and Decabromodiphenyl ether (DecaBDE). This document is intended for researchers, scientists, and professionals in drug development and material science, offering a consolidated resource on their performance, mechanisms, and testing protocols.

## Executive Summary

Tris(tribromophenyl) cyanurate, also known as FR-245, is a high-performance brominated flame retardant primarily utilized in acrylonitrile-butadiene-styrene (ABS) and high impact polystyrene (HIPS) plastics.<sup>[1]</sup> It is recognized for its excellent thermal stability, UV resistance, and non-blooming characteristics. This guide will delve into a comparative analysis of **tBPC** with other prevalent BFRs, presenting available quantitative data, detailed experimental methodologies for performance evaluation, and visual representations of its mechanism of action.

## Comparative Performance Data

While a direct head-to-head quantitative comparison of **tBPC** with other BFRs across various polymers in a single study is not readily available in the reviewed literature, this section consolidates available data to provide a comparative perspective.

#### Key Performance Indicators for Flame Retardants:

- **Limiting Oxygen Index (LOI):** The minimum concentration of oxygen in an oxygen/nitrogen mixture that will support the flaming combustion of a material. A higher LOI value indicates better flame retardancy.
- **UL 94 Vertical Burn Test:** A widely used standard to classify the flammability of plastic materials. Ratings include V-0 (best), V-1, and V-2.
- **Cone Calorimetry:** Measures key fire behavior parameters such as Heat Release Rate (HRR), Peak Heat Release Rate (pHRR), and Total Heat Release (THR). Lower values generally indicate better flame retardancy.

#### Performance of **tBPC** in High Impact Polystyrene (HIPS)

A study on the synergistic effect of Tris(2,4,6-tribromophenoxy)-1,3,5-triazine (a compound structurally similar to **tBPC**) with antimony trioxide (Sb<sub>2</sub>O<sub>3</sub>) in HIPS provides valuable performance data.

Formulation (in HIPS)	LOI (%)	UL 94 Rating	Peak Heat Release Rate (kW/m <sup>2</sup> )	Total Heat Release (MJ/m <sup>2</sup> )
16.0 wt% TTBPC/Sb <sub>2</sub> O <sub>3</sub>	23.8	V-2	-	-
12.8 wt% TTBPC, 3.2 wt% Sb <sub>2</sub> O <sub>3</sub> , 0.5 wt% NORPM*	25.4	V-0	Significantly Reduced	Significantly Reduced

\*NORPM: tris(1-methoxy-2,2,6,6-tetramethyl-piperidin-4-yl)phosphite, a synergistic agent.[2]

## General Comparison with Other Brominated Flame Retardants

Flame Retardant	Key Characteristics & Performance Aspects	Common Polymer Applications
Tris(tribromophenyl) cyanurate (tBPC/FR-245)	High thermal stability, good UV resistance, non-blooming.[1] Shows strong synergistic effects with antimony trioxide. [2]	ABS, HIPS, PBT, PET.
Tetrabromobisphenol A (TBBPA)	Most widely used BFR. Can be reactive (chemically bound to the polymer) or additive.[3]	Epoxy resins (for printed circuit boards), ABS, polycarbonate.
Hexabromocyclododecane (HBCD)	Highly effective in polystyrene foams. Its use is now restricted in many regions due to environmental and health concerns.	Extruded and expanded polystyrene foams (XPS, EPS).
Decabromodiphenyl ether (DecaBDE)	Was widely used in various plastics and textiles. Phased out in many applications due to persistence and bioaccumulation concerns.	HIPS, PBT, textiles.

## Mechanism of Action

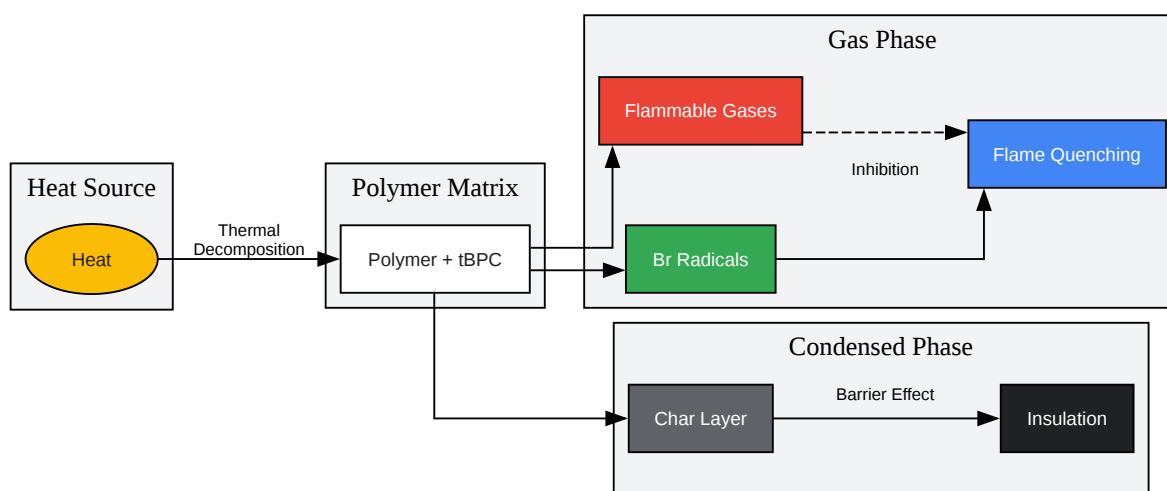
The flame retardant mechanism of **tBPC** is believed to involve both gas-phase and condensed-phase actions, a hypothesis supported by studies on structurally similar cyanurate-based flame retardants like melamine cyanurate.

### Proposed Flame Retardant Mechanism of **tBPC**:

- **Thermal Decomposition:** Upon heating, the **tBPC** molecule is expected to decompose. The cyanurate ring structure is thermally stable, and its degradation is believed to contribute to char formation.[4]

- **Gas Phase Inhibition:** The bromine atoms are released as radicals ( $\text{Br}\cdot$ ) into the gas phase. These radicals interfere with the chain reactions of combustion, effectively quenching the flame. This is a common mechanism for all brominated flame retardants.
- **Condensed Phase Action (Char Formation):** The triazine ring in the cyanurate structure is known to promote the formation of a stable, insulating char layer on the surface of the burning polymer.[5][6][7] This char layer acts as a physical barrier, limiting the release of flammable volatile compounds and shielding the underlying material from heat.

## Signaling Pathway Diagram



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Caption: Proposed flame retardant mechanism of **tBPC**.

## Experimental Protocols

Standardized testing is crucial for evaluating and comparing the performance of flame retardants. The following are detailed methodologies for two key flammability tests.

### UL 94 Vertical Burn Test

This test evaluates the self-extinguishing characteristics of a plastic material after exposure to a flame.

Specimen: A rectangular bar of specific dimensions (typically 125 mm x 13 mm x specified thickness).

Procedure:

- **Conditioning:** Specimens are conditioned in a controlled environment (e.g., 23°C and 50% relative humidity) for a specified period.
- **Mounting:** The specimen is clamped vertically from its top end. A layer of dry absorbent cotton is placed 300 mm below the specimen.
- **Flame Application:** A calibrated flame (20 mm high) is applied to the bottom center of the specimen for 10 seconds.
- **First Afterflame Time (t1):** The time for which the specimen continues to flame after the first flame application is recorded.
- **Second Flame Application:** Immediately after flaming ceases, the flame is reapplied for another 10 seconds.
- **Second Afterflame Time (t2) and Afterglow Time (t3):** The duration of flaming and glowing after the second flame application are recorded.
- **Dripping:** It is noted whether any dripping particles ignite the cotton below.

Classification Criteria:

Criteria	V-0	V-1	V-2
Afterflame time for each individual specimen (t1 or t2)	≤ 10 s	≤ 30 s	≤ 30 s
Total afterflame time for any set of 5 specimens (t1 + t2)	≤ 50 s	≤ 250 s	≤ 250 s
Afterflame plus afterglow time for each individual specimen after the second flame application (t2 + t3)	≤ 30 s	≤ 60 s	≤ 60 s
Dripping particles that ignite cotton	No	No	Yes
Burn to clamp	No	No	No

## Cone Calorimetry (ASTM E1354)

This test provides quantitative data on the fire behavior of materials under controlled heat flux conditions.

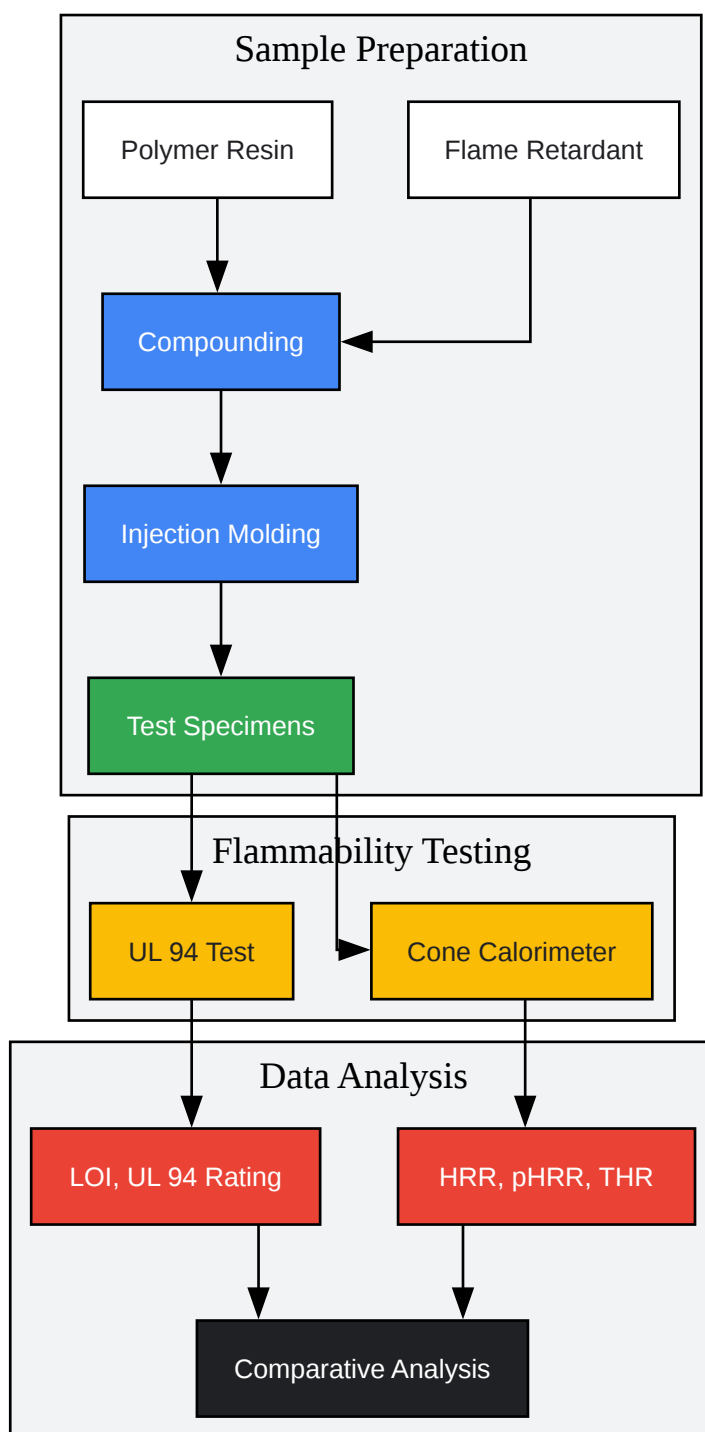
Specimen: A square plaque (typically 100 mm x 100 mm x specified thickness).

Procedure:

- **Conditioning:** Specimens are conditioned to a constant mass in a controlled environment.
- **Mounting:** The specimen is wrapped in aluminum foil, leaving the top surface exposed, and placed in a sample holder on a load cell.
- **Irradiation:** The specimen is exposed to a constant, uniform heat flux (e.g., 35 or 50 kW/m<sup>2</sup>) from a conical heater.

- Ignition: A spark igniter is positioned above the sample to ignite the flammable gases that are evolved.
- Data Collection: Throughout the test, the following parameters are continuously measured:
  - Time to ignition
  - Mass loss rate
  - Oxygen consumption (used to calculate heat release rate)
  - Smoke production

## Experimental Workflow Diagram



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Caption: Workflow for flame retardant performance evaluation.



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## References

- 1. EcoFlame B-245: Tris(Tribromophenyl) Cyanurate - 25713-60-4 - UNIBROM [unibromcorp.com]
- 2. researchgate.net [researchgate.net]
- 3. ipen.org [ipen.org]
- 4. rosap.ntl.bts.gov [rosap.ntl.bts.gov]
- 5. What is melamine cyanurate used for?- Zhejiang Xusen Flame Retardants Incorporated Company. [flame-retardant-factory.com]
- 6. flame-retardant.alfa-chemistry.com [flame-retardant.alfa-chemistry.com]
- 7. News - Flame retardant mechanism of Melamine Cyanurate [xingfeichemical.com]
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